

# An In-depth Technical Guide to the Physical Characteristics of Phenyl Allyl Sulfide

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## Compound of Interest

Compound Name: Benzene, [(1-methylene-2-propenyl)thio]-

CAS No.: 7326-64-9

Cat. No.: B11945909

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A note on nomenclature: The compound requested, "**Benzene, [(1-methylene-2-propenyl)thio]-**," presents a degree of chemical ambiguity and does not correspond to a commonly indexed substance with extensive physical data. The "1-methylene-2-propenyl" group could be interpreted in several ways. After a thorough search for this compound and its likely isomers with limited success, this guide will focus on a closely related and well-characterized analogue: Phenyl Allyl Sulfide. This compound, also known as allyl phenyl sulfide or (2-propen-1-ylthio)benzene, shares key structural features and provides a solid basis for understanding the physical chemistry of aryl allyl thioethers.

## Introduction

Phenyl allyl sulfide is an organosulfur compound that serves as a valuable building block in organic synthesis and materials science. Its bifunctional nature, possessing both an aromatic ring and a reactive allyl group, allows for a diverse range of chemical transformations. Understanding the fundamental physical characteristics of phenyl allyl sulfide is paramount for its effective use in research and development, influencing everything from reaction kinetics and

solvent selection to purification and storage. This guide provides a comprehensive overview of these properties for researchers, scientists, and professionals in drug development.

## Chemical Structure and Core Properties

The molecular structure of phenyl allyl sulfide consists of a benzene ring attached to a sulfur atom, which is in turn bonded to an allyl group. This structure gives rise to its specific physicochemical properties.

Caption: Chemical structure of Phenyl Allyl Sulfide.

Table 1: Core Physical and Chemical Identifiers

| Property          | Value                                                               | Source(s) |
|-------------------|---------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>10</sub> S                                    | [1][2]    |
| Molecular Weight  | 150.24 g/mol                                                        | [1][2]    |
| CAS Number        | 5296-64-0                                                           | [1][2]    |
| IUPAC Name        | (Allylthio)benzene                                                  | [2]       |
| Synonyms          | Allyl phenyl sulfide, Phenyl allyl thioether, 3-(Phenylthio)propene | [1][3]    |

## Tabulated Physical Characteristics

The physical properties of a compound are critical for its handling, purification, and use in chemical reactions. Below is a summary of the key physical data for phenyl allyl sulfide.

Table 2: Key Physical Properties of Phenyl Allyl Sulfide

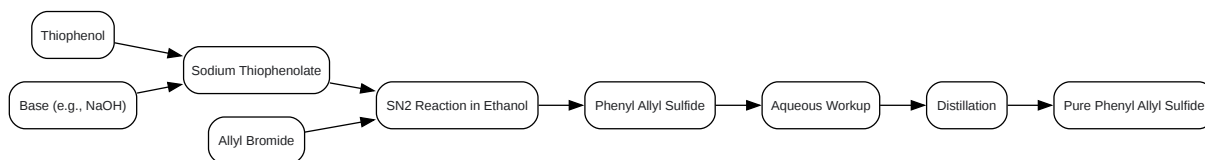
| Property         | Value                                                                                        | Conditions           | Source(s) |
|------------------|----------------------------------------------------------------------------------------------|----------------------|-----------|
| Appearance       | Colorless to almost colorless clear liquid                                                   | Ambient              | [4]       |
| Odor             | The pure sulfide has a sweet overtone, though impurities like thiophenol can cause a stench. | Ambient              | [5]       |
| Melting Point    | -48 to -46.5 °C                                                                              | [1]                  |           |
| Boiling Point    | 223-225 °C                                                                                   | Atmospheric Pressure | [5]       |
| 48-49 °C         | 0.43 Torr                                                                                    | [1]                  |           |
| Density          | 1.0220 g/cm <sup>3</sup>                                                                     | 25 °C                | [1]       |
| 1.024 g/mL       | 20 °C                                                                                        | [5]                  |           |
| Refractive Index | 1.572                                                                                        | 20 °C                | [1]       |
| Flash Point      | >98 °C                                                                                       | [1]                  |           |
| Solubility       | Insoluble in water.<br>Soluble in diethyl ether and benzene.                                 |                      |           |

## Experimental Protocols

The determination of physical constants is a cornerstone of chemical characterization. Below are generalized, step-by-step methodologies for determining some of the key physical properties of phenyl allyl sulfide.

### Determination of Boiling Point via Distillation

The boiling point is a fundamental physical property that is indicative of a liquid's volatility and purity.



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Caption: Synthetic scheme for Phenyl Allyl Sulfide.

## Experimental Protocol for Synthesis

A representative procedure for the synthesis of phenyl allyl sulfide is as follows:

- **Thiophenolate Formation:** In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium hydroxide in ethanol. Cool the solution in an ice bath and slowly add thiophenol to form sodium thiophenolate.
- **Nucleophilic Substitution:** To the solution of sodium thiophenolate, add allyl bromide dropwise while maintaining a low temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- **Workup:** Pour the reaction mixture into water and extract with an organic solvent such as diethyl ether.
- **Purification:** Wash the organic layer with a dilute base solution and then with water. Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filter, and remove the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield pure phenyl allyl sulfide.

## Conclusion

The physical characteristics of phenyl allyl sulfide are well-defined and essential for its application in synthetic chemistry. This guide has provided a detailed overview of these

properties, along with methodologies for their determination and a common synthetic protocol. A thorough understanding of these fundamental parameters is crucial for the safe and effective handling and utilization of this versatile chemical compound in a research and development setting.

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